

Introduction: A Privileged Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name: 3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-OL

Cat. No.: B13154018

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In the landscape of medicinal chemistry, the pyrazole nucleus stands as a "privileged scaffold"—a molecular framework that consistently appears in a multitude of biologically active compounds.^{[1][2]} Its unique electronic properties and ability to act as a versatile pharmacophore have led to its incorporation into numerous clinically approved drugs, targeting a wide array of diseases from cancer to inflammation and neurological disorders.^{[3][4][5]} This guide focuses on a specific, novel derivative, **3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol**, a molecule that synergistically combines the therapeutic potential of the N-methylpyrazole core with the proven 3-amino-1-propanol side chain, a key structural motif in various CNS-active agents.^{[6][7][8]}

While a dedicated CAS (Chemical Abstracts Service) number for this precise molecule is not broadly listed in public databases, its constituent parts and the straightforward synthetic strategies to access it make it a compound of significant interest for research and development. This document provides a comprehensive technical overview, from its rational synthesis to its potential applications, designed for researchers, scientists, and professionals in the field of drug development.

Physicochemical and Structural Data

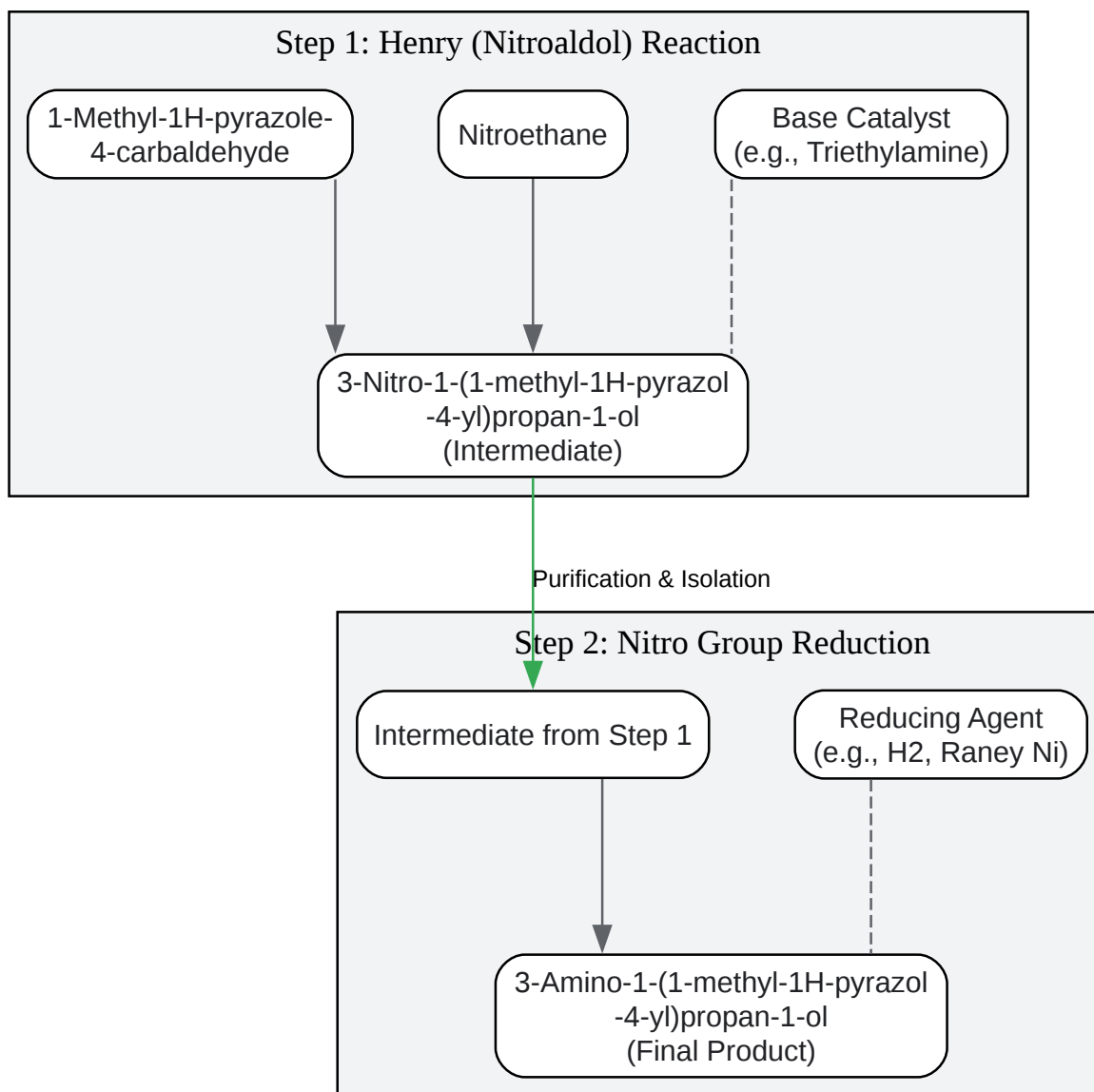
A precise experimental characterization is pending synthesis and analysis. However, based on its chemical structure, we can tabulate its core physicochemical properties.

Property	Value
Molecular Formula	C ₇ H ₁₃ N ₃ O
Molecular Weight	155.20 g/mol
IUPAC Name	3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol
Canonical SMILES	<chem>CN1C=C(C=N1)C(O)CCN</chem>
Predicted LogP	-0.5 to 0.5
Hydrogen Bond Donors	3 (amine and hydroxyl)
Hydrogen Bond Acceptors	4 (amine, hydroxyl, and pyrazole nitrogens)

Proposed Synthesis and Mechanistic Rationale

The synthesis of **3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol** can be efficiently achieved via a robust and well-documented two-step sequence. This pathway leverages the versatility of the key starting material, 1-methyl-1H-pyrazole-4-carbaldehyde (CAS No: 25016-11-9), a readily available intermediate used in pharmaceutical synthesis.^{[9][10][11]} The chosen route involves a classic nitroaldol (Henry) reaction followed by a chemoselective reduction.

Synthetic Workflow Overview



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Caption: Proposed two-step synthesis of the target compound.

Step 1: The Henry Reaction

The Henry reaction is a classic C-C bond-forming reaction that involves the base-catalyzed addition of a nitroalkane to an aldehyde or ketone.^{[12][13]} This reaction is exceptionally useful as the resulting β -nitro alcohol can be readily converted into other valuable functional groups, most notably the corresponding β -amino alcohol.^[12]

- Mechanism: The reaction is initiated by the deprotonation of nitroethane at the α -carbon by a base, forming a nucleophilic nitronate anion. This anion then attacks the electrophilic carbonyl carbon of 1-methyl-1H-pyrazole-4-carbaldehyde. The resulting β -nitro alkoxide is subsequently protonated by the solvent or upon workup to yield the β -nitro alcohol intermediate. All steps in the Henry reaction are reversible.[\[12\]](#)

Step 2: Reduction of the Nitro Group

The nitro group of the intermediate is a versatile precursor to an amine and can be reduced using several methods. Catalytic hydrogenation is often the method of choice due to its high efficiency and clean reaction profile.

- Mechanism: The most common method is catalytic hydrogenation using hydrogen gas and a metal catalyst such as Raney Nickel or Palladium on Carbon (Pd/C).[\[14\]](#)[\[15\]](#) The nitro group is reduced to the corresponding primary amine without affecting the pyrazole ring or the secondary alcohol. Other reagents like iron in acetic acid or sodium borohydride in the presence of a transition metal catalyst can also be employed.[\[15\]](#)[\[16\]](#)

Experimental Protocols

The following protocols are provided as a robust starting point for laboratory synthesis.

Protocol 1: Synthesis of 3-Nitro-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol

- Reaction Setup: To a solution of 1-methyl-1H-pyrazole-4-carbaldehyde (1.0 eq) in ethanol (5 mL per mmol of aldehyde) in a round-bottom flask, add nitroethane (1.5 eq).
- Catalyst Addition: Cool the mixture to 0 °C in an ice bath. Slowly add triethylamine (0.2 eq) dropwise while stirring.
- Reaction Execution: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed.
- Workup and Isolation: Once complete, concentrate the reaction mixture under reduced pressure. Dissolve the residue in ethyl acetate and wash with a saturated aqueous solution

of ammonium chloride, followed by brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

- Purification: Purify the crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure β -nitro alcohol intermediate.

Protocol 2: Synthesis of 3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol

- Reaction Setup: Dissolve the purified nitro alcohol intermediate from Protocol 1 (1.0 eq) in methanol or ethanol in a hydrogenation vessel.
- Catalyst Addition: Carefully add Raney Nickel (approx. 10% by weight, washed with the reaction solvent) to the solution under an inert atmosphere (e.g., argon or nitrogen).
- Reaction Execution: Pressurize the vessel with hydrogen gas (typically 50-100 psi) and stir vigorously at room temperature for 4-8 hours. The reaction is often exothermic and may require initial cooling.
- Workup and Isolation: Monitor the reaction by TLC. Upon completion, carefully vent the hydrogen gas and purge the vessel with an inert gas. Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad thoroughly with the solvent.
- Purification: Concentrate the filtrate under reduced pressure to yield the crude amino alcohol. If necessary, further purification can be achieved by recrystallization or column chromatography to afford the final product.

Characterization and Quality Control

The identity and purity of the synthesized compound must be confirmed through standard analytical techniques.

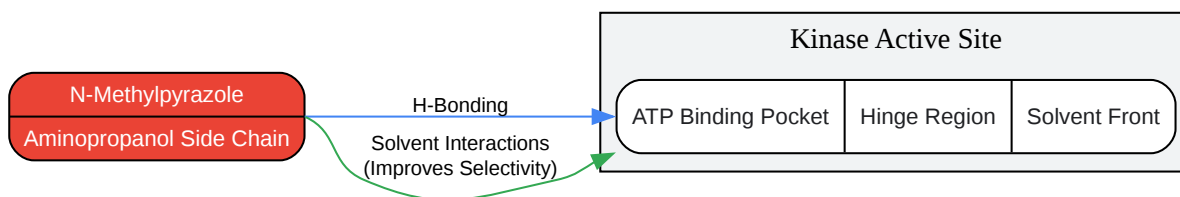
Analysis Technique	Expected Results
^1H NMR	Signals corresponding to the pyrazole ring protons, the N-methyl group, the methine proton (CH-OH), and the diastereotopic methylene protons of the propanol chain.
^{13}C NMR	Resonances for all seven unique carbon atoms, including those of the pyrazole ring, the N-methyl group, and the propanol side chain.
Mass Spectrometry (ESI+)	A prominent ion peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 156.11.
HPLC	A single major peak indicating high purity (typically >95%).

Potential Applications in Drug Discovery and Development

The molecular architecture of **3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol** suggests significant potential in several therapeutic areas, primarily due to the well-documented activities of its core components.

Kinase Inhibition

The aminopyrazole scaffold is a cornerstone in the development of kinase inhibitors.[3] Kinases are critical enzymes in cellular signaling pathways, and their dysregulation is a hallmark of cancer. The N-methylpyrazole can serve as a hinge-binding motif, while the aminopropanol side chain can be functionalized to interact with solvent-exposed regions or allosteric pockets of the enzyme, enhancing both potency and selectivity.



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Caption: Binding model of the pyrazole scaffold in a kinase active site.

Anti-inflammatory and Analgesic Agents

Many pyrazole derivatives exhibit potent anti-inflammatory and analgesic properties.[4][5] This activity is often mediated through the inhibition of enzymes like cyclooxygenases (COX) or signaling proteins in inflammatory pathways. The structural features of the target molecule make it a candidate for investigation in models of pain and inflammation.

CNS-Active Compounds

The 3-amino-1-propanol moiety is found in several drugs with activity in the central nervous system (CNS), including antidepressants.[7][8] This scaffold can interact with neurotransmitter transporters or receptors. The combination with the pyrazole ring, which can also contribute to CNS activity, makes this compound a compelling candidate for screening in neurological and psychiatric disease models.

Safety and Handling

As a novel research chemical, **3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol** should be handled with appropriate care in a laboratory setting.

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a fume hood to avoid inhalation of any potential dust or vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- **Toxicity:** The toxicological properties have not been fully investigated. Assume the compound is potentially hazardous and avoid direct contact, ingestion, and inhalation.

Conclusion and Future Outlook

3-Amino-1-(1-methyl-1H-pyrazol-4-yl)propan-1-ol represents a promising molecular scaffold at the intersection of proven pharmacophores. Its straightforward and scalable synthesis allows for the generation of material for comprehensive biological evaluation. The inherent versatility of the aminopropanol side chain offers a prime handle for further chemical modification, enabling the rapid exploration of structure-activity relationships (SAR) and the development of libraries for high-throughput screening. Future research should focus on its synthesis, characterization, and evaluation in relevant biological assays to unlock its full therapeutic potential in oncology, inflammation, and neuroscience.

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